

Application Notes and Protocols: Protein Kinase Inhibitor 5 in Cancer Cell Lines

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Compound of Interest

Compound Name: *Protein kinase inhibitor 5*

CAS No.: *2278204-94-5*

Cat. No.: *B15617917*

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Introduction

Protein kinase inhibitor 5 (CAS: 2278204-94-5) is a potent and selective small molecule inhibitor of Tropomyosin receptor kinase A (TRK-A).[1][2] TRK-A is a member of the TRK family of receptor tyrosine kinases, which also includes TRK-B and TRK-C. These receptors and their neurotrophin ligands play a crucial role in the development and function of the nervous system.[3][4] However, chromosomal rearrangements involving the NTRK1 gene (encoding TRK-A) can lead to the expression of TRK-A fusion proteins that act as oncogenic drivers in a variety of adult and pediatric cancers.[3] These fusion proteins are constitutively active, leading to ligand-independent activation of downstream signaling pathways that promote cell proliferation, survival, and migration.[5] The primary signaling cascades activated by TRK-A include the RAS/MAPK/ERK and the PI3K/Akt pathways.[3][5] Consequently, inhibitors of TRK-A are of significant interest as targeted cancer therapies.[6]

Data Presentation

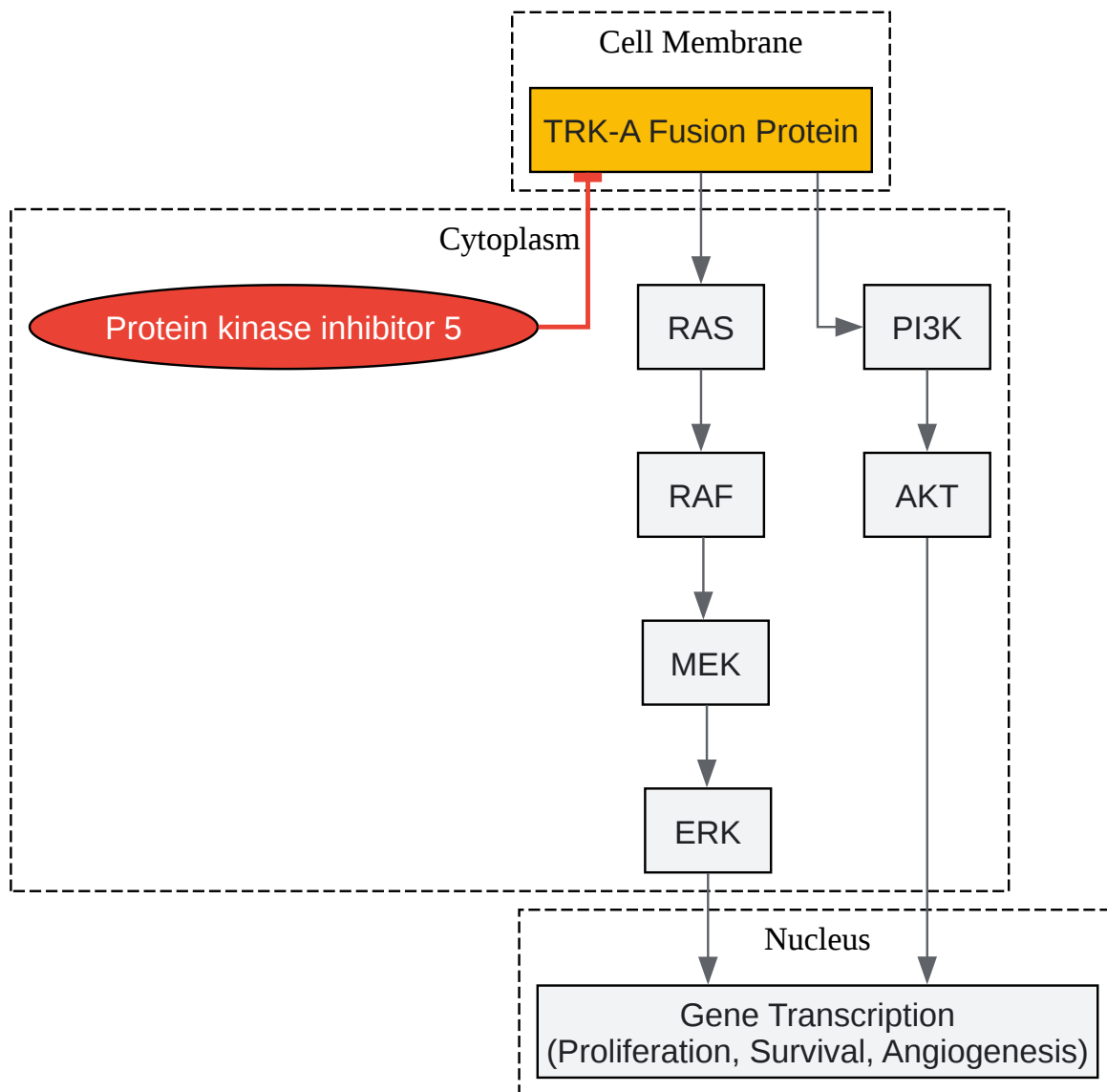
The following table summarizes the available quantitative data for **Protein kinase inhibitor 5**. Currently, public domain information on the activity of this specific inhibitor across a wide range of cancer cell lines is limited. The data presented below is based on available supplier information and highlights the inhibitor's potency against its primary target and in a specific engineered cell line.

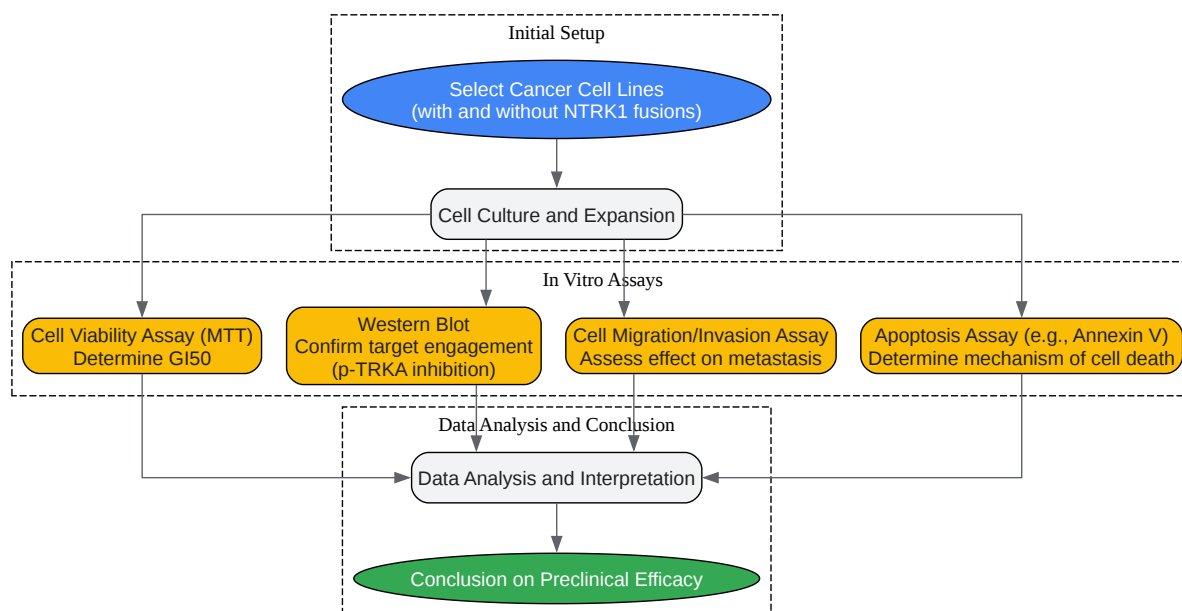
Compound	Target	Assay Type	IC50 (nM)	Cell Line	Assay Type	GI50 (nM)	Reference
Protein kinase inhibitor 5	TRK-A	Biochemical Assay	1.8	TEL-NTRK1-BaF3	Cell Viability	<1	[2]

Note: The TEL-NTRK1-BaF3 cell line is an engineered model system where the Ba/F3 murine pro-B cell line is rendered dependent on the expression of the TEL-NTRK1 fusion protein for its proliferation and survival. This makes it a highly sensitive system for evaluating the potency of TRK-A inhibitors. Further studies are required to determine the efficacy of **Protein kinase inhibitor 5** across a broader panel of cancer cell lines harboring NTRK1 fusions.

Signaling Pathway

The diagram below illustrates the simplified TRK-A signaling pathway and the point of inhibition by **Protein kinase inhibitor 5**. In cancer cells with NTRK1 gene fusions, the resulting TRK-A fusion protein is constitutively active, leading to uncontrolled downstream signaling.





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